

Application Notes: Ethyl Cyanoglyoxylate-2-Oxime (Oxyma) in Coupling Reactions

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Compound of Interest

Compound Name: *Ethyl cyanoglyoxylate-2-oxime*

Cat. No.: B8817799

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Introduction

Ethyl cyanoglyoxylate-2-oxime, commonly known as Oxyma or OxymaPure®, is a highly effective and safe additive used in peptide synthesis and other amide bond-forming reactions. [1][2][3] It serves as a superior and non-explosive alternative to traditional benzotriazole-based additives such as 1-hydroxybenzotriazole (HOBT) and 1-hydroxy-7-azabenzotriazole (HOAt).[1] [2][4] Oxyma significantly enhances coupling efficiency, suppresses racemization, and improves the synthesis of complex and sterically hindered peptides.[1][3] Its acidic nature (pKa 4.60) allows it to act as a neutralizing agent, minimizing base-catalyzed side reactions.[3][5]

Mechanism of Action

In carbodiimide-mediated coupling reactions, the primary role of Oxyma is to intercept the highly reactive O-acylisourea intermediate that is formed from the reaction of a carboxylic acid with a carbodiimide (e.g., DCC, DIC, EDC).[6][7][8] This interception leads to the formation of a more stable and highly reactive Oxyma active ester (**O-acyl-ethyl cyanoglyoxylate-2-oxime** ester). This active ester then readily reacts with the free amino group of the incoming amino acid or peptide to form the desired amide bond, releasing Oxyma in the process.[1][6]

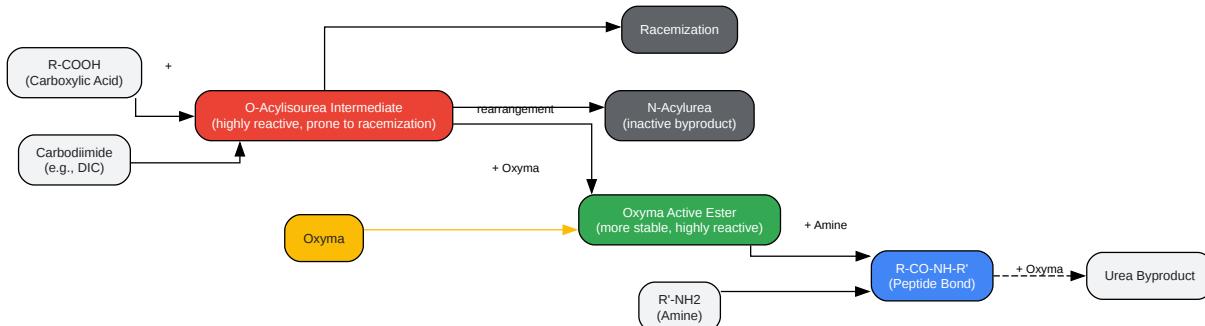
This two-step mechanism is crucial for several reasons:

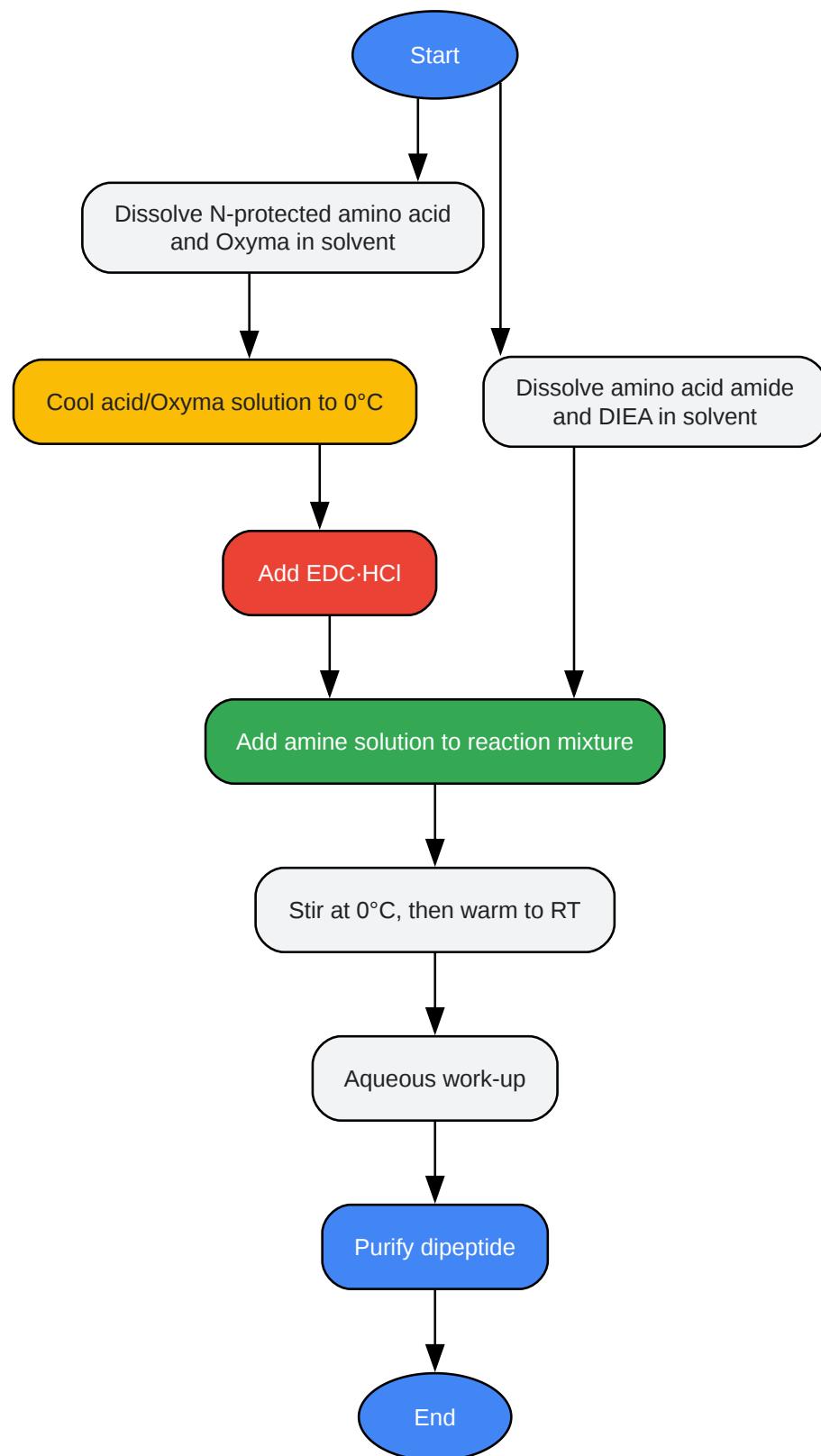
- Suppression of Racemization: The rapid formation of the Oxyma active ester minimizes the concentration and lifetime of the more racemization-prone O-acylisourea intermediate.[6] It

also suppresses the formation of oxazolone, a key intermediate in the racemization pathway.

[3]

- Prevention of Side Reactions: Oxyma efficiently prevents the rearrangement of the O-acylisourea intermediate into an unreactive N-acylurea byproduct.[3][6]
- Increased Coupling Efficiency: The Oxyma-activated ester is highly reactive, promoting rapid and efficient peptide bond formation, which leads to higher yields and purity of the final peptide.[1][3]







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